

discovery and first synthesis of 1-Methylcyclopropanemethanol

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Compound of Interest

Compound Name: 1-Methylcyclopropanemethanol

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An In-Depth Technical Guide to the Discovery and First Synthesis of 1-Methylcyclopropanemethanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the seminal work on the discovery and first successful synthesis of **1-Methylcyclopropanemethanol**. We delve into the original experimental design, offering a detailed, step-by-step protocol as reported in the foundational 1950 publication by Siegel and Bergstrom. This document aims to provide not just a historical account, but also to frame the original synthesis within the context of modern synthetic strategies, offering insights into the evolution of chemical methodologies. The causality behind the experimental choices of the time is explored, and all quantitative data is presented in a clear, tabular format. Diagrams illustrating the reaction pathway and experimental workflow are included to facilitate a deeper understanding of this foundational synthesis.

Introduction: The Significance of the Cyclopropyl Moiety

The cyclopropyl group is a fundamental structural motif in a vast array of organic molecules, including numerous pharmaceuticals and agrochemicals.^[1] Its unique electronic properties and inherent ring strain impart distinct reactivity and conformational rigidity to parent molecules,

making it a valuable component in medicinal chemistry and materials science.^[1]

Cyclopropylmethanol and its derivatives, such as **1-Methylcyclopropanemethanol**, serve as crucial building blocks for introducing this three-membered ring into more complex structures.

^[1]^[2] This guide revisits the genesis of **1-Methylcyclopropanemethanol**, a previously unknown compound until its first successful synthesis in 1950.

The First Synthesis: A Landmark Achievement by Siegel and Bergstrom

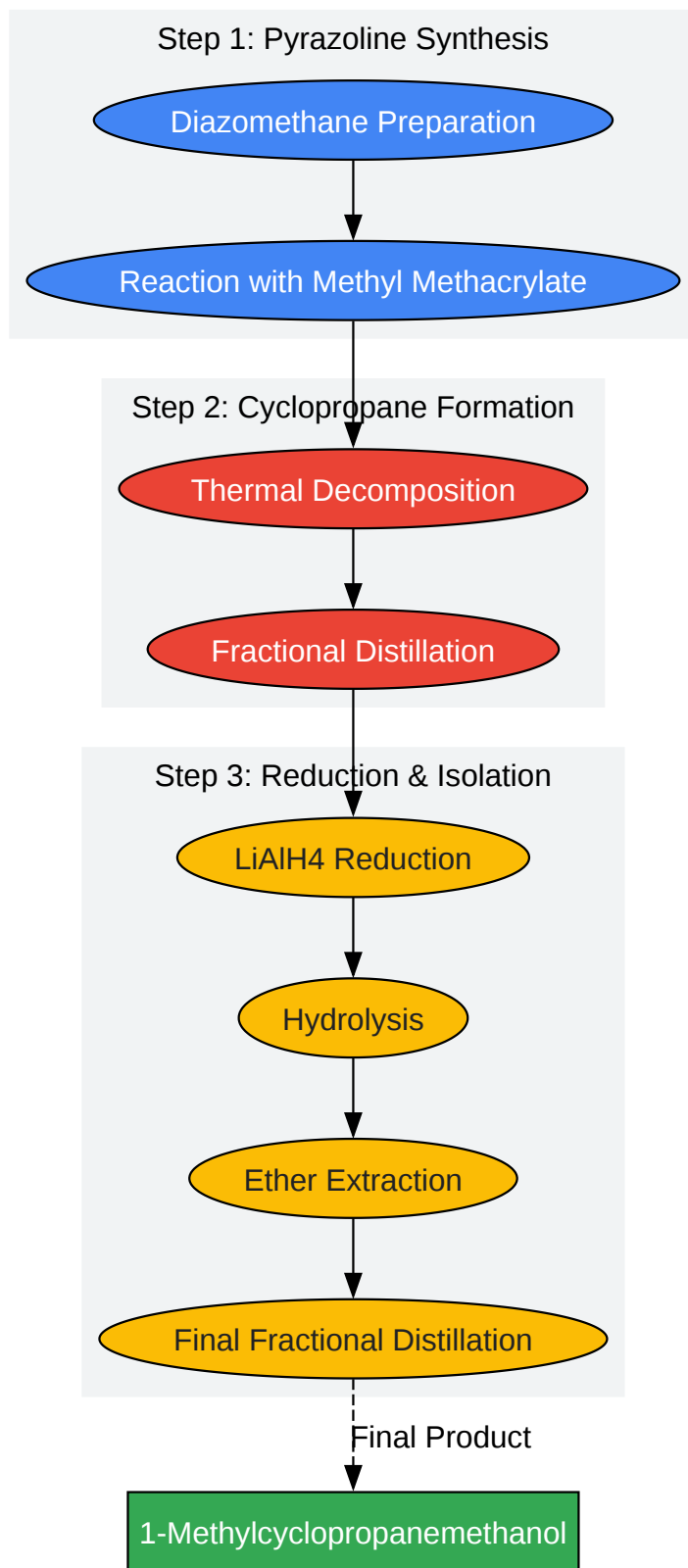
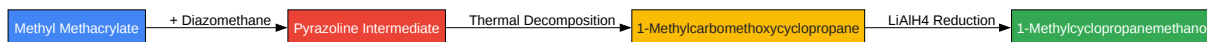
In 1950, Samuel Siegel and Clarence G. Bergstrom of the California Institute of Technology reported the first synthesis of **1-Methylcyclopropanemethanol**.^[3]^[4] Their work was a prelude to a kinetic investigation into the chemical effects of the cyclopropyl group, necessitating the preparation of this novel alcohol.^[3] The synthetic route they devised was a multi-step process, commencing with the reaction of diazomethane and methyl methacrylate.^[3]

Retrosynthetic Analysis and Strategy

The core of Siegel and Bergstrom's strategy hinged on the creation of the cyclopropane ring via the thermal decomposition of a pyrazoline intermediate. This was a known method at the time for the formation of cyclopropane derivatives. The subsequent reduction of the ester functionality to the desired primary alcohol was achieved using the then-relatively new and powerful reducing agent, lithium aluminum hydride.

The Reaction Pathway

The overall synthetic pathway can be visualized as a three-step process:



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